

Essential Safety and Operational Guide for Handling 3-Methoxy-2-nitropyridine

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Compound of Interest

Compound Name: 3-Methoxy-2-nitropyridine

Cat. No.: B1296613

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **3-Methoxy-2-nitropyridine** (CAS No. 20265-37-6). Adherence to these guidelines is critical to ensure personal safety and proper laboratory practice.

Hazard Identification and Immediate Precautions

3-Methoxy-2-nitropyridine is a yellow crystalline solid that poses moderate toxicity risks.^[1] Acute exposure can cause skin, eye, and respiratory tract irritation.^{[1][2][3]} The presence of a nitro group suggests potential for mutagenic or carcinogenic effects with chronic exposure, necessitating stringent handling procedures.^[1]

Hazard Summary:

Hazard Statement	GHS Classification	Precautionary Code
Causes skin irritation	Skin Irritation, Category 2	H315 ^[2]
Causes serious eye irritation	Eye Irritation, Category 2	H319 ^[2]
May cause respiratory irritation	Specific target organ toxicity – single exposure, Category 3	H335 ^[2]

Personal Protective Equipment (PPE)

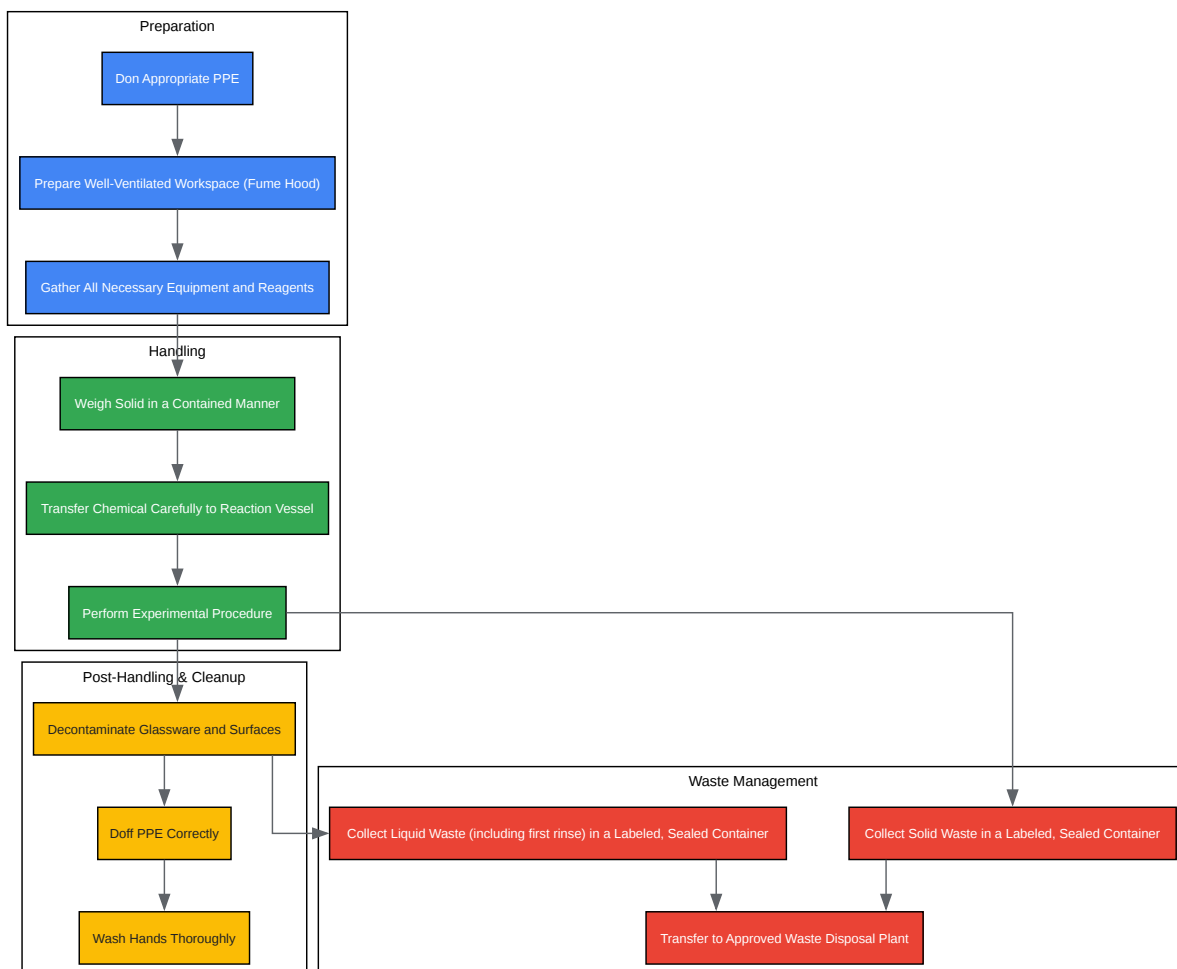
The following PPE is mandatory when handling **3-Methoxy-2-nitropyridine** to minimize exposure.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	Prevents skin contact and irritation. [1] [3]
Eye and Face Protection	Chemical safety goggles or a face shield worn with safety glasses	Protects against dust particles and chemical splashes. [1] [3]
Respiratory Protection	NIOSH-approved N95 dust mask or higher	Minimizes inhalation of dust and potential respiratory irritation. To be used in a well-ventilated area or fume hood. [1]
Body Protection	Laboratory coat or protective clothing	Provides a barrier against accidental spills and contamination of personal clothing. [1] [3]

Step-by-Step Handling Protocol

This workflow outlines the procedural steps for the safe handling of **3-Methoxy-2-nitropyridine** from preparation to disposal.

Safe Handling Workflow for 3-Methoxy-2-nitropyridine



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Safe handling workflow for **3-Methoxy-2-nitropyridine**.

Storage and Disposal Plan

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Keep away from sources of light and moisture.[\[1\]](#)
- Isolate from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and reactive metals.[\[1\]](#)[\[3\]](#)
- The storage area should be secured and locked.[\[1\]](#)[\[3\]](#)

Disposal:

- All waste, including contaminated consumables and the chemical itself, must be treated as hazardous waste.
- Collect solid waste and sweepings into a suitable, labeled, and sealed container for disposal.[\[3\]](#)
- Dispose of all waste materials through an approved waste disposal company.[\[3\]](#)
- Empty Containers: The first rinse of any container that held **3-Methoxy-2-nitropyridine** must be collected and disposed of as hazardous waste.[\[5\]](#)

Emergency Procedures

Exposure Route	First Aid Measures
Skin Contact	Immediately wash the affected area with plenty of soap and water.[1][3] If skin irritation persists, seek medical attention.[1][2][3] Contaminated clothing should be removed and washed before reuse.[1][3]
Eye Contact	Rinse cautiously with water for several minutes. [3] If wearing contact lenses, remove them if it is easy to do so and continue rinsing.[3] If eye irritation persists, seek immediate medical attention.[1][3]
Inhalation	Move the individual to fresh air and ensure they are in a position comfortable for breathing.[1][3] If the person feels unwell, call a poison center or doctor.[1][2][3]
Ingestion	Do not induce vomiting. Clean the mouth with water and then drink plenty of water.[3] Seek medical attention if symptoms occur.[3]
Spills	For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, sealed container for disposal.[3] Ensure the area is well-ventilated.

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References

- 1. Page loading... [wap.guidechem.com]
- 2. dcfinechemicals.com [dcfinechemicals.com]

- 3. fishersci.com [fishersci.com]
- 4. 3-Methoxy-2-nitropyridine Supplier & Manufacturer in China | Properties, Applications, Safety Data | High-Purity Bulk Chemicals [pipzine-chem.com]
- 5. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
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